

# theoretical prediction of Na<sub>3</sub>N properties

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## Compound of Interest

Compound Name: *trisodium nitride*

CAS No.: *12136-83-3*

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An In-depth Technical Guide to the Theoretically Predicted Properties of Sodium Nitride (Na<sub>3</sub>N)

## Introduction

Sodium nitride (Na<sub>3</sub>N) is an inorganic compound that has long been considered elusive due to its extreme instability under normal conditions.[1][2] Unlike the more stable lithium nitride, Na<sub>3</sub>N readily decomposes into its constituent elements, sodium and nitrogen.[1] The formation of even metastable Na<sub>3</sub>N was first predicted by theoretical considerations before being demonstrated in practice.[3] Given the compound's inherent instability, which makes experimental characterization challenging, theoretical predictions grounded in first-principles calculations are indispensable for understanding its fundamental structural, electronic, and thermodynamic properties. This guide provides a comprehensive overview of the key theoretical predictions for Na<sub>3</sub>N, tailored for researchers and professionals in materials science and related fields.

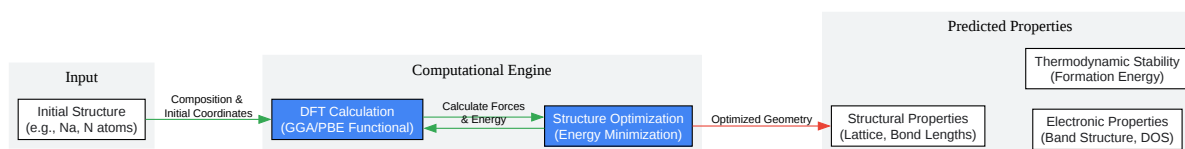
## Theoretical and Computational Protocols

The theoretical predictions of Na<sub>3</sub>N properties are predominantly derived from ab initio (first-principles) calculations, which model the system at an atomic level without requiring prior experimental data.

Density Functional Theory (DFT) The primary computational method employed is Density Functional Theory (DFT).[4][5] DFT is a quantum mechanical modeling method used to investigate the electronic structure of many-body systems. In the context of  $\text{Na}_3\text{N}$ , it has been used to predict phase stability, defect structures, electronic band structures, and formation energies.[5][6]

- Generalized Gradient Approximation (GGA): Many of the cited studies utilize the Generalized Gradient Approximation (GGA) for the exchange-correlation functional, which is a crucial component of DFT calculations.[4] The Perdew-Burke-Ernzerhof (PBE) functional is a specific type of GGA that has been shown to be appropriate for the Na-N system.[6]

Global Structure Optimization To identify stable and metastable crystal structures, global optimization techniques are often paired with DFT.[7] These computational methods explore the potential energy landscape of a given chemical composition to find the most energetically favorable atomic arrangements.[7] This approach has been instrumental in identifying various potential polymorphs of  $\text{Na}_3\text{N}$ . [7][8]



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Computational workflow for predicting  $\text{Na}_3\text{N}$  properties using DFT.

## Structural Properties

Theoretical calculations have identified several candidate structures for  $\text{Na}_3\text{N}$ , with the anti- $\text{ReO}_3$  type being the most prominent and experimentally confirmed structure at ambient pressure.[1][3][7]

**Ambient Pressure Structure** At room temperature,  $\text{Na}_3\text{N}$  is predicted and observed to adopt the cubic anti- $\text{ReO}_3$  structure.[1][3] This structure consists of corner-sharing  $\text{NNa}_6$  octahedra.[8][9]

**High-Pressure Phase Transitions** First-principles calculations predict that  $\text{Na}_3\text{N}$  undergoes a phase transition under high pressure.[4] At approximately 9.5 GPa, the compound is predicted to transform from a hexagonal structure (space group  $\text{P6}/\text{mmm}$ ) to a cubic structure (space group  $\text{Fm-3m}$ ).[4] Both of these high-pressure phases are calculated to be mechanically stable.[4]

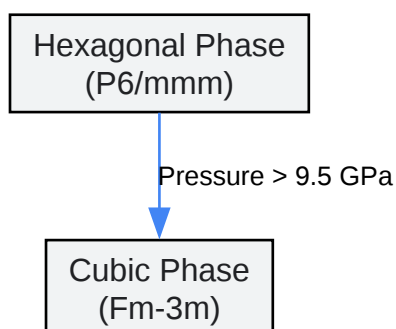
| Property             | Cubic ( $\text{Pm-3m}$ ) [anti- $\text{ReO}_3$ ]     |
|----------------------|------------------------------------------------------|
| Crystal System       | Cubic[1][9]                                          |
| Space Group          | $\text{Pm-3m}$ [1][3][9]                             |
| Lattice Constant (a) | 4.75 Å[9] / 4.73301(6) Å[3][10]                      |
| Cell Volume          | 106.90 Å <sup>3</sup> [9]                            |
| Density              | 1.29 g/cm <sup>3</sup> [9]                           |
| Na-N Bond Length     | 2.37 Å[9]                                            |
| Bonding              | Primarily ionic (~90%) with covalent character[1][2] |

## Thermodynamic Stability

$\text{Na}_3\text{N}$  is theoretically and experimentally known to be a metastable compound.[3][7] Its positive enthalpy of formation indicates that it is thermodynamically unstable with respect to decomposition into elemental sodium (Na) and nitrogen gas ( $\text{N}_2$ ).[1][3]

| Property                                                | Predicted/Estimated Value              |
|---------------------------------------------------------|----------------------------------------|
| Predicted Formation Energy                              | 0.127 eV/atom[9]                       |
| Energy Above Convex Hull                                | 0.182 eV/atom[9]                       |
| Standard Enthalpy of Formation ( $\Delta_f H^\ominus$ ) | +64 kJ/mol[1][3]                       |
| Decomposition Temperature                               | ~360 K (~87 °C)[1][7] / >104 °C[3][10] |

The "Energy Above Convex Hull" is a key metric from computational materials science that quantifies the thermodynamic instability of a compound. A value of zero indicates stability, while a positive value indicates metastability or instability. The predicted value of 0.182 eV/atom confirms the metastable nature of Na<sub>3</sub>N.[9]



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Predicted pressure-induced phase transition in Na<sub>3</sub>N.[4]

## Electronic Properties

The electronic nature of Na<sub>3</sub>N is complex. While its high ionicity (~90%) might suggest insulating behavior, theoretical calculations predict metallic properties.[1]

- **Metallic Character:** DFT calculations from the Materials Project predict a band gap of 0.00 eV, which is characteristic of a metal.[9]
- **Band Gap Collapse:** Further theoretical analysis suggests that when nitrogen is introduced into the sodium lattice, the sodium atoms rearrange and move closer together, forming a conducting band of s-electrons. Covalent interactions between this band and cavities in the structure lead to a collapse of the band gap that would typically be present in a semiconductor or insulator, resulting in a metallic compound.[11]

| Property          | Predicted Value |
|-------------------|-----------------|
| Band Gap          | 0.00 eV[9]      |
| Magnetic Ordering | Non-magnetic[9] |
| Character         | Metallic[9][11] |

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